

A Head-to-Head Battle of Commercial Properdin Assay Kits for Researchers

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Compound of Interest

Compound Name: *Properdin*

Cat. No.: *B1173348*

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For researchers and drug development professionals investigating the complement system, accurate quantification of **Properdin** is crucial. **Properdin**, the only known positive regulator of the alternative complement pathway, is a key therapeutic target in a range of inflammatory and autoimmune diseases. A variety of commercial ELISA kits are available to measure **Properdin** levels in biological samples. This guide provides a side-by-side comparison of several commercially available **Properdin** assay kits, offering a comprehensive overview of their performance characteristics and experimental protocols to aid researchers in selecting the most suitable kit for their needs.

Performance Characteristics at a Glance

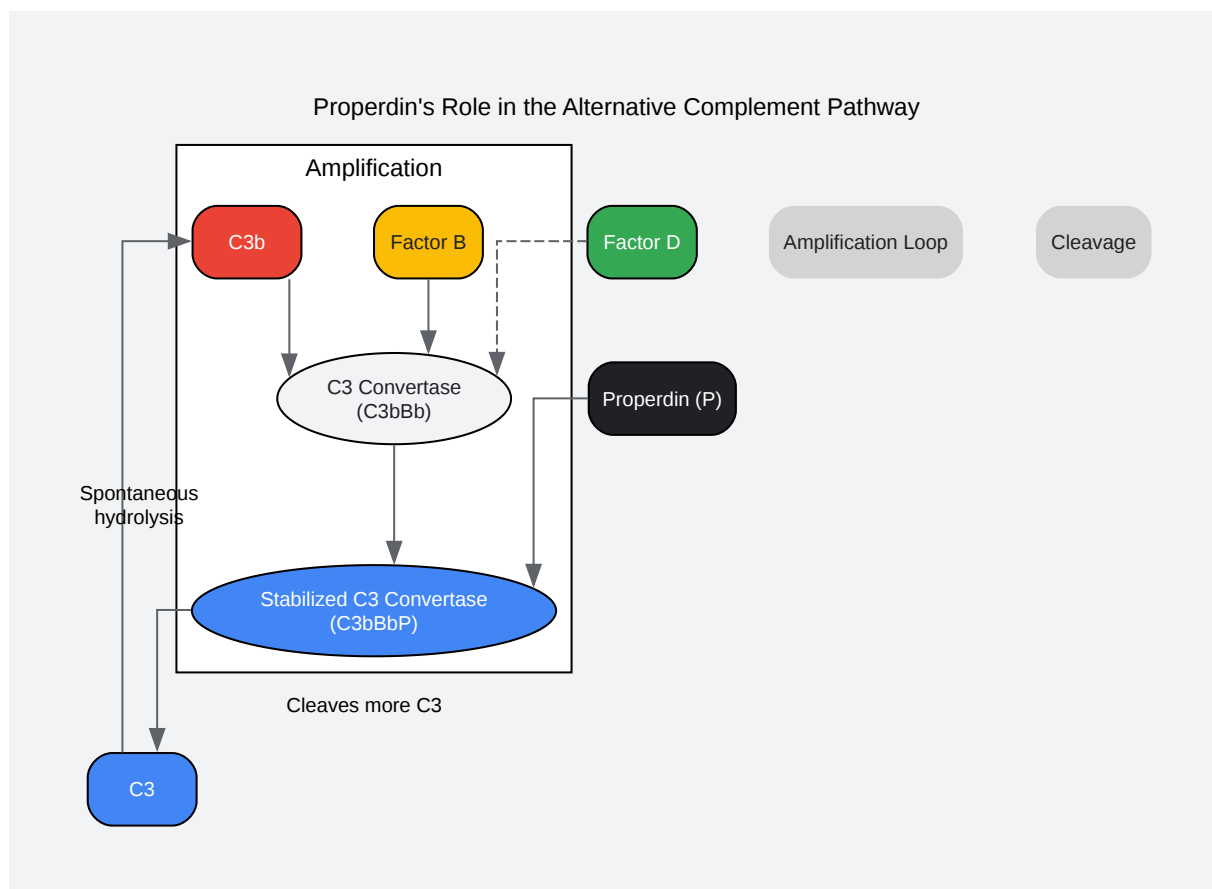
A summary of the key quantitative data for each **Properdin** assay kit is presented in the table below, allowing for a rapid comparison of their performance metrics.

| Manuf acturer | Kit Name | Catalo g No. | Sensiti vity | Detecti on Range (ng/mL) | Sampl e Types | Assay Time | Precisi on (Intra- Assay CV%) | Precisi on (Inter- Assay CV%) |
|-----------------------------|--|--------------------------------|--------------------------|---------------------------------------|--|------------------------|---|---|
| Hycult Biotech | Properdin, Human, ELISA kit | HK334- 01 / HK334- 02 | 0.31 ng/mL[1] | 0.31 - 20[1] | Serum, Plasma, BALF, Urine, CSF[1] | 3.5 hours[1] | Not specifie d | Not specifie d |
| Aviva Systems Biology | Properdin ELISA Kit (Human) | OKRC0 0832 | 42 pg/mL | 0.042 - 10 | Not specifie d | Not specifie d | Not specifie d | Not specifie d |
| MyBioS ource | Human Properdin, CFP ELISA Kit | MBS28 87064 | 22 pg/mL | 0.156 - 10 | Not specifie d | Not specifie d | Not specifie d | Not specifie d |
| Biomati k | Human Properdin (Cfp) Elisa Kit | EKC41 443 | 3.12 ng/mL[2]][3] | 12.5 - 800[2] [3] | Serum, Plasma, Cell culture superna tes, Tissue homoge nates[2] [3] | 1-5 hours[2] [3] | Not specifie d | Not specifie d |
| Novus Biologic als | Human Properdin ELISA | NBP2- 60566 | Not specifie d | Not specifie d | Not specifie d | Not specifie d | Not specifie d | Not specifie d |

| Kit (Colorimetric) | | | | | | | | |
|--------------------------|--|--------------|---------------|---------------|---|--------------|---------------|---------------|
| Arigo Biolaboratories | Human Properdin ELISA Kit | ARG81619 | 156 pg/mL[4] | 0.312 - 20[4] | Serum, Plasma (heparin, EDTA), Cell culture supernatants[4] | ~5 hours[4] | 5.0%[4] | 5.4%[4] |
| Cusabio | Human Properdin (CFP) ELISA kit | CSB-E13620h | 3.12 ng/mL[5] | 12.5 - 800[5] | Serum, Plasma, Cell culture supernatants, Tissue homogenates[5] | 1-5 hours[5] | <8%[5] | <10% [5] |
| Svar Life Science | Complement Factor P Quantitative Assay | COMPLFPQ RUO | Not specified | 0 - 200 | Serum, Plasma[6] | 2 hours[6] | Not specified | Not specified |

Understanding the Mechanism: Properdin in the Alternative Complement Pathway

Properdin plays a critical role in amplifying the activation of the complement system, a key component of the innate immune response. The following diagram illustrates the signaling pathway of the alternative complement pathway and the central role of **Properdin**.

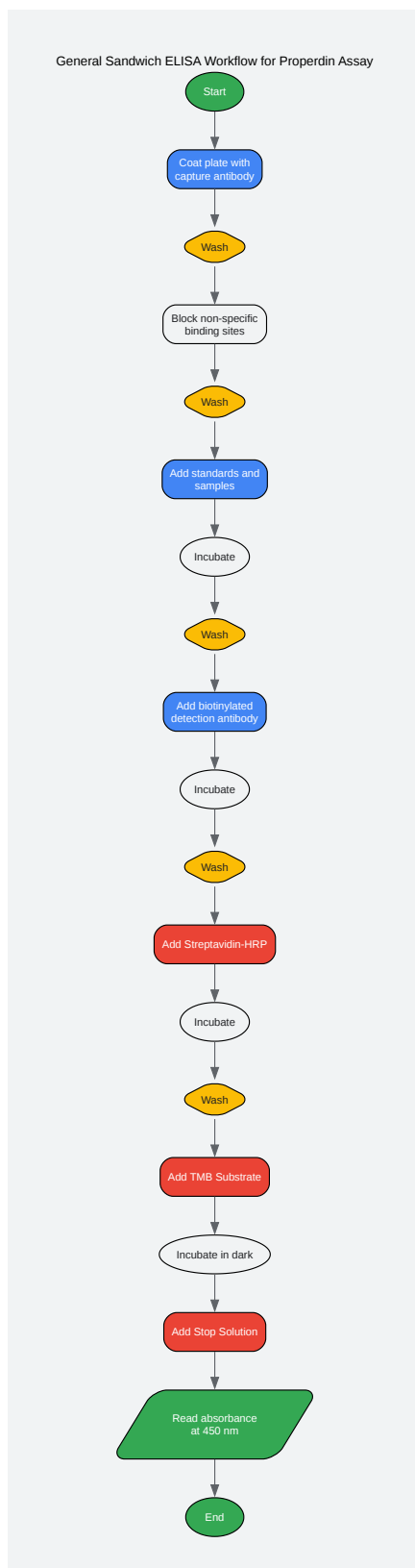


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Caption: **Properdin** stabilizes the C3 convertase (C3bBb) in the alternative complement pathway, leading to amplified C3 cleavage.

A Look at the Experimental Workflow

The majority of the compared kits employ a sandwich ELISA (Enzyme-Linked Immunosorbent Assay) format. The general workflow for these assays is depicted in the diagram below. While specific incubation times and reagent volumes may vary between kits, the fundamental steps remain consistent. Researchers should always refer to the manufacturer's protocol for precise instructions.



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